

Application Notes and Protocols for CSLP37

Stock Solution Preparation

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Compound of Interest

Compound Name: CSLP37

Cat. No.: B11936516

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These application notes provide a detailed protocol for the preparation, storage, and handling of stock solutions for **CSLP37**, a selective RIPK2 inhibitor. Adherence to these guidelines is crucial for ensuring the stability, and activity of the compound for reproducible experimental results.

Introduction

CSLP37 is a potent and selective inhibitor of Receptor-Interacting Protein Kinase 2 (RIPK2), a key signaling molecule in the NOD-like receptor (NLR) pathway. It has an IC_{50} of 16.3 nM for RIPK2 and demonstrates no inhibitory activity against RIPK1 and RIPK3.[1][2] **CSLP37** effectively suppresses cellular responses mediated by NOD1 and NOD2.[1] Due to its specific mechanism of action, **CSLP37** is a valuable tool for research in immunology, inflammation, and other RIPK2-mediated pathological processes.[3] Proper preparation of stock solutions is the first and a critical step for any in vitro or in vivo study.

Physicochemical and Biological Data

A summary of the key quantitative data for **CSLP37** is presented in the table below for easy reference.

Property	Value	Reference(s)
Molecular Formula	C ₂₅ H ₃₀ FN ₅ O ₃ S	[2]
Molecular Weight	499.61 g/mol	[3]
IC ₅₀ (RIPK2)	16.3 nM	[1][2]
Appearance	Solid Powder	[2]
Recommended Solvent	DMSO (Dimethyl Sulfoxide)	[4]
Solubility in DMSO	≥ 10 mM	
Storage (Solid)	-20°C for up to 12 months; 4°C for 6 months	[2]
Storage (In Solvent)	-80°C for up to 6 months; 4°C for 2 weeks	[2][4]

Experimental Protocol: Preparation of CSLP37 Stock Solution

This protocol outlines the steps to prepare a 10 mM stock solution of **CSLP37** in DMSO.

Materials

- **CSLP37** powder
- Dimethyl Sulfoxide (DMSO), sterile, anhydrous
- Microcentrifuge tubes or amber glass vials, sterile
- Pipettes and sterile filter tips
- Vortex mixer
- Analytical balance

Procedure

- Pre-weighing Preparation: Before opening, bring the vial of **CSLP37** powder to room temperature to prevent condensation.
- Weighing: Accurately weigh the desired amount of **CSLP37** powder using an analytical balance in a chemical fume hood. For example, to prepare 1 ml of a 10 mM stock solution, weigh out 4.996 mg of **CSLP37**.
- Solubilization:
 - Add the appropriate volume of anhydrous DMSO to the vial containing the **CSLP37** powder. To continue the example, add 1 mL of DMSO to the 4.996 mg of **CSLP37**.
 - Cap the vial tightly.
 - Vortex the solution for 1-2 minutes to ensure the compound is completely dissolved. Gentle warming in a 37°C water bath can aid in solubilization if necessary.
- Aliquoting and Storage:
 - Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes or amber glass vials to avoid repeated freeze-thaw cycles.
 - Clearly label each aliquot with the compound name, concentration, solvent, and date of preparation.
 - For long-term storage, place the aliquots at -80°C.^{[2][4]} For short-term storage, aliquots can be kept at 4°C for up to two weeks.^[4]

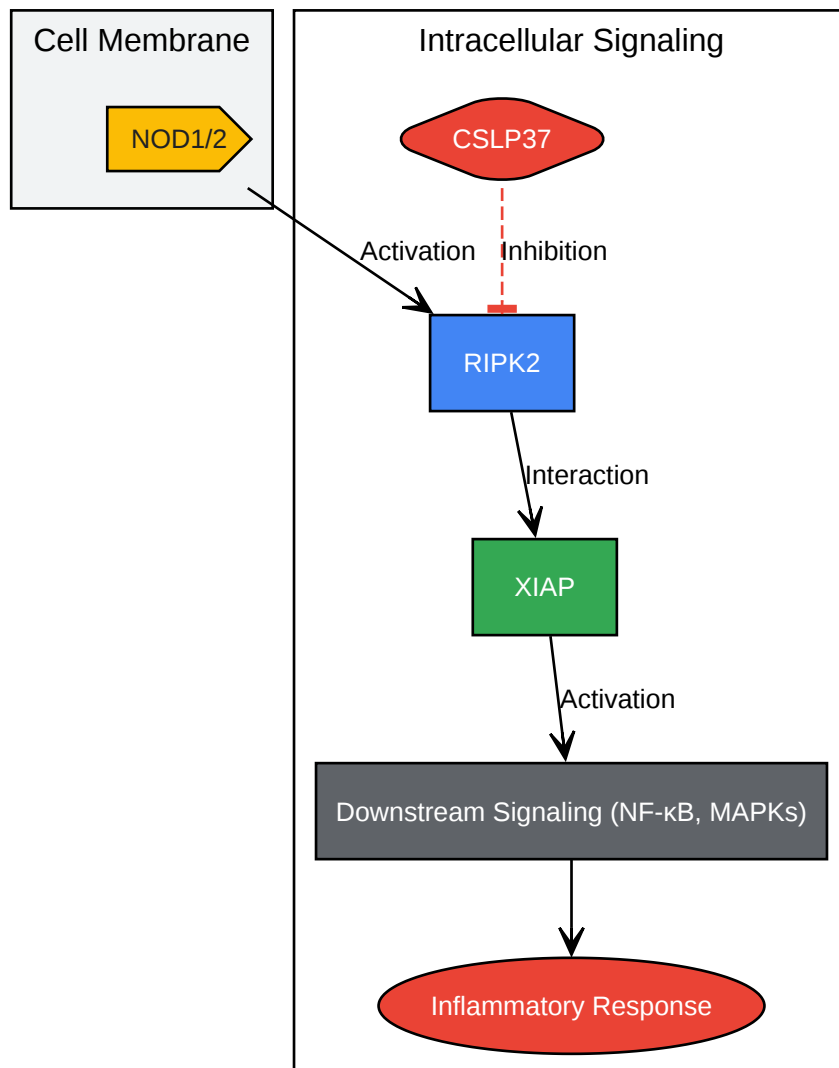
Working Dilutions

For cell-based assays, further dilute the 10 mM stock solution in the appropriate cell culture medium to the desired final concentration. It is critical to ensure that the final concentration of DMSO in the culture medium is kept low (typically below 0.1%) to avoid solvent-induced cellular toxicity.

Visualizations

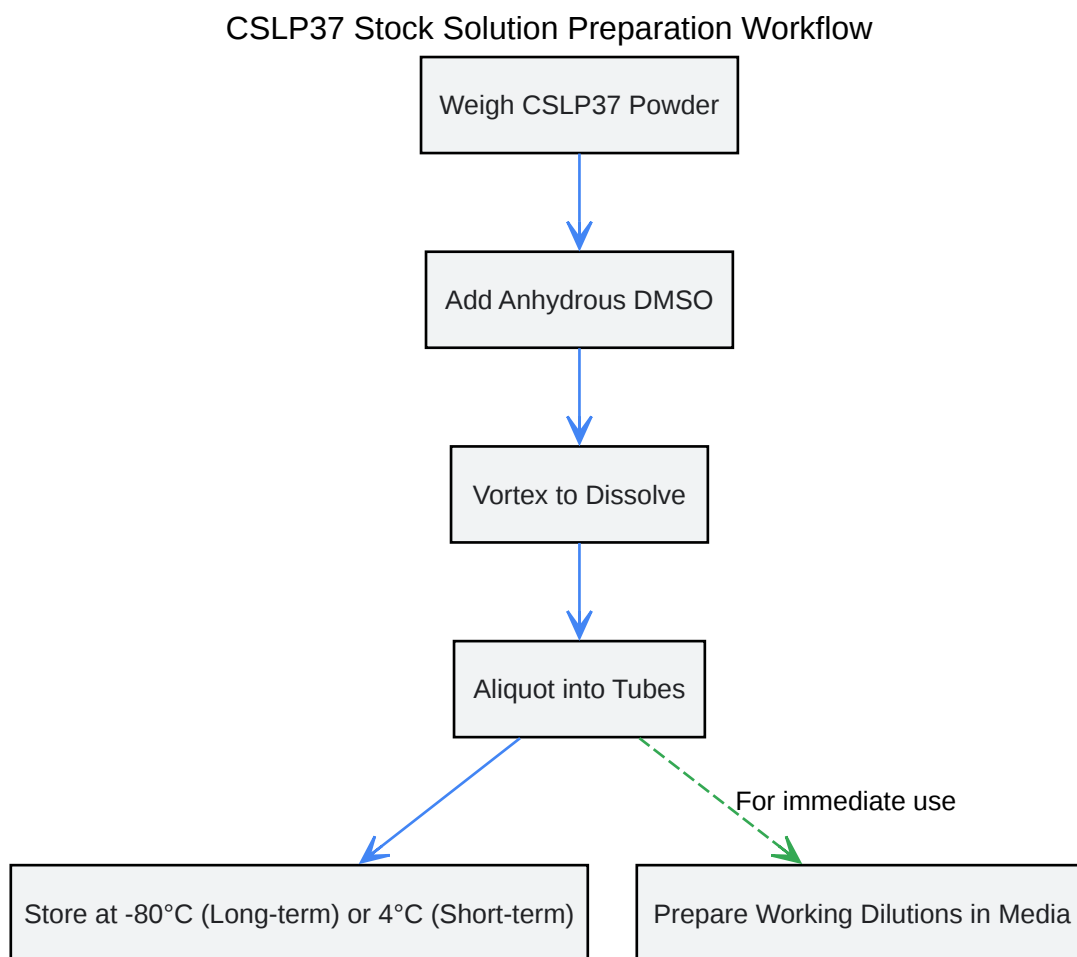
CSLP37 Signaling Pathway Inhibition

CSLP37 Mechanism of Action

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Caption: **CSLP37** inhibits the kinase activity of RIPK2.

Experimental Workflow for Stock Solution Preparation



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Caption: Workflow for preparing **CSLP37** stock solutions.

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